

Paniculidine B: A Technical Guide to its Natural Source and Isolation

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Compound of Interest

Compound Name: *Paniculidine B*

Cat. No.: *B044587*

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Introduction

Paniculidine B is an indole alkaloid that has been isolated from a natural source. This technical guide provides a comprehensive overview of its origin, detailed methodologies for its extraction and purification, and a summary of its known physicochemical properties. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, drug discovery, and development.

Natural Source

Paniculidine B is a secondary metabolite found in the roots of the plant species *Murraya paniculata*. This plant, commonly known as orange jasmine, is a tropical, evergreen shrub belonging to the Rutaceae family. It is widely distributed in South Asia, Southeast Asia, and Australia and has been traditionally used in folk medicine. The roots of *Murraya paniculata* are a rich source of various indole alkaloids, including **Paniculidine B** and its analogues, Paniculidine A, C, D, E, and F.

Physicochemical Properties

A summary of the key physicochemical properties of **Paniculidine B** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₉ NO ₂	--INVALID-LINK--
Molecular Weight	233.31 g/mol	--INVALID-LINK--
IUPAC Name	(2R)-4-(1-methoxyindol-3-yl)-2-methylbutan-1-ol	--INVALID-LINK--
CAS Number	97399-94-5	--INVALID-LINK--

Isolation and Purification

The isolation of **Paniculidine B** from the roots of *Murraya paniculata* was first reported by Kinoshita, Tatara, and Sankawa in 1985 in the Chemical and Pharmaceutical Bulletin. While the full text of this original publication is not widely available, subsequent studies on the isolation of other indole alkaloids from the same plant provide a general experimental framework. The following protocol is a composite methodology based on these related studies.

Experimental Protocol: General Procedure for the Isolation of Indole Alkaloids from *Murraya paniculata* Roots

1. Plant Material Collection and Preparation:

- Fresh roots of *Murraya paniculata* are collected and authenticated.
- The roots are washed, air-dried, and then pulverized into a coarse powder.

2. Extraction:

- The powdered root material is subjected to exhaustive extraction with an organic solvent. Chloroform is commonly used for the extraction of indole alkaloids from this plant material.[\[1\]](#)
- The extraction is typically performed at room temperature over several days with periodic agitation to ensure thorough percolation.

- The resulting crude chloroform extract is then concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.

3. Fractionation and Chromatography:

- The crude extract is subjected to a series of chromatographic techniques to separate the complex mixture of compounds.
- Column Chromatography: The crude extract is often first fractionated using silica gel column chromatography. A gradient elution system of increasing polarity, such as n-hexane-ethyl acetate or chloroform-methanol, is employed to separate the compounds based on their polarity.
- Preparative Thin-Layer Chromatography (TLC): Fractions containing the target indole alkaloids are further purified using preparative TLC on silica gel plates with an appropriate solvent system.
- High-Performance Liquid Chromatography (HPLC): Final purification to obtain highly pure **Paniculidine B** is typically achieved using reversed-phase HPLC with a mobile phase consisting of a mixture of acetonitrile and water or methanol and water, often with a small percentage of an acid modifier like formic acid.

4. Structure Elucidation:

- The structure of the isolated **Paniculidine B** is confirmed using a combination of spectroscopic techniques, including:
 - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to elucidate the carbon-hydrogen framework of the molecule.
 - Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule.
 - Ultraviolet-Visible (UV-Vis) Spectroscopy: To observe the electronic transitions within the molecule.

Quantitative Data

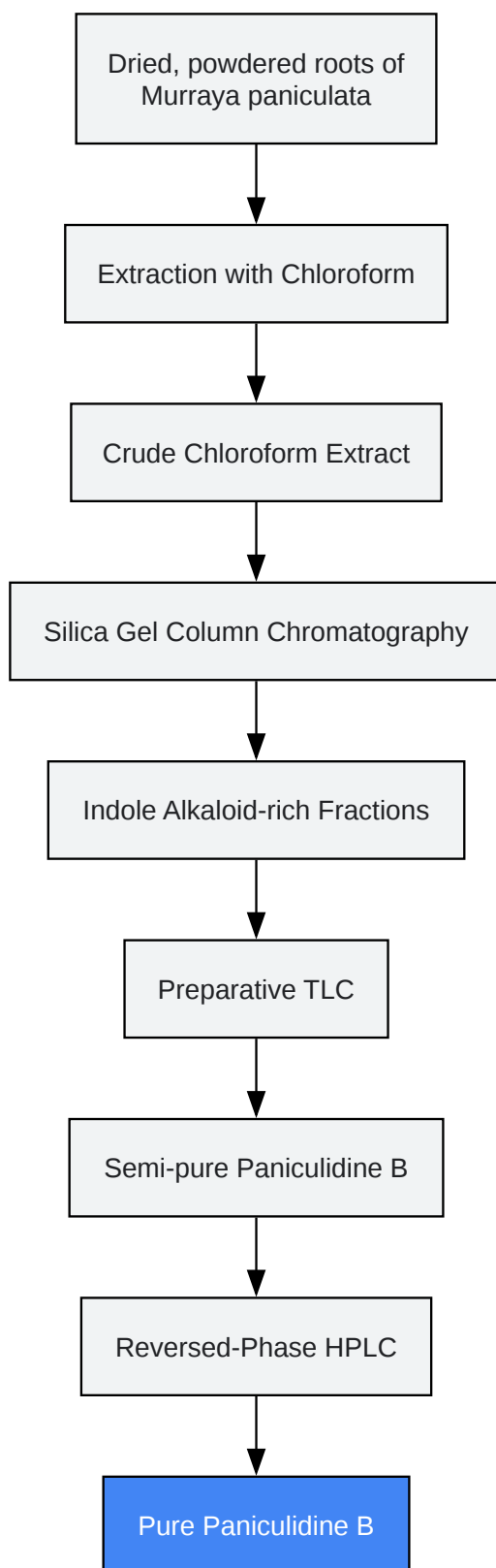
Specific quantitative data, such as the percentage yield of **Paniculidine B** from the dried root material, is not available in the readily accessible literature. This information would have been present in the original 1985 publication.

Biological Activity

To date, there is no specific information available in the scientific literature regarding the biological activity or potential signaling pathways associated with **Paniculidine B**. While other compounds isolated from *Murraya paniculata* have been reported to exhibit various biological effects, including anti-inflammatory and cytotoxic activities, **Paniculidine B** itself has not been the subject of such studies. Further research is required to investigate the pharmacological potential of this indole alkaloid.

Visualizations

Experimental Workflow for the Isolation of **Paniculidine B**



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Caption: Generalized workflow for the isolation of **Paniculidine B**.

Conclusion

Paniculidine B is a naturally occurring indole alkaloid isolated from the roots of *Murraya paniculata*. While a general protocol for its isolation can be inferred from related studies, specific details from the original publication are not widely accessible. Furthermore, its biological activities remain unexplored, presenting an opportunity for future research in the field of natural product-based drug discovery. This guide provides a foundational understanding for scientists interested in pursuing further investigation of this compound.

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References

- 1. (PDF) Constituents of the Leaves of *Murraya Paniculata* [research.amanote.com]
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